

Essential Safety and Logistical Information for Handling LY2857785

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Compound of Interest

Compound Name: LY2857785

Cat. No.: B15567119

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling, storage, and disposal of **LY2857785**, a potent and selective CDK9 inhibitor. Adherence to these procedures is vital for ensuring personnel safety and maintaining a secure laboratory environment.

LY2857785 is a research chemical that should be considered hazardous until comprehensive toxicological data is available.^{[1][2][3][4][5]} Standard laboratory procedure dictates that unknown substances are handled with a high degree of caution. The primary routes of potential exposure are inhalation, ingestion, and direct contact with skin and eyes.^{[1][2][3][4][5]}

Personal Protective Equipment (PPE)

A risk assessment is critical to determine the specific PPE required for handling **LY2857785**. The following table summarizes recommended PPE for various tasks.

Task	Recommended Personal Protective Equipment (PPE)
Handling Solid Compound (Weighing, Aliquoting)	Primary Engineering Control: Certified chemical fume hood or powder containment hood. Gloves: Double-gloving with nitrile or other chemically resistant gloves is required. Change gloves immediately if contaminated. Gown/Lab Coat: A disposable, solid-front gown or lab coat made of a low-linting material like Tyvek® is recommended. ^[6] Eye Protection: Chemical splash goggles or safety glasses with side shields. Respiratory Protection: A NIOSH-approved respirator (e.g., N95 or higher) is essential to prevent inhalation of fine particles.
Handling Liquid Solutions (Preparing, Transferring)	Primary Engineering Control: Certified chemical fume hood. Gloves: Double-gloving with nitrile or other chemically resistant gloves. Gown/Lab Coat: A disposable, fluid-resistant gown or lab coat. Eye Protection: Chemical splash goggles. Face Protection: A face shield should be worn in addition to goggles if there is a significant risk of splashing.

Operational Plans

Storage and Handling

Storage:

- Store **LY2857785** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.^[7]
- Recommended storage for the solid compound is at -20°C for long-term stability.^{[1][8][9]}

Handling:

- All handling of the solid form of **LY2857785** should be conducted within a certified chemical fume hood or a powder containment enclosure to minimize the risk of inhalation.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing. **LY2857785** is soluble in DMSO.[\[1\]](#)[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)[\[10\]](#)
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where **LY2857785** is handled or stored.[\[7\]](#)[\[10\]](#)[\[11\]](#)

Emergency Procedures

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the individual is not breathing, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

In the event of a spill, evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection, and cover the spill with an inert absorbent material. Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. Ventilate the area and decontaminate the spill site.

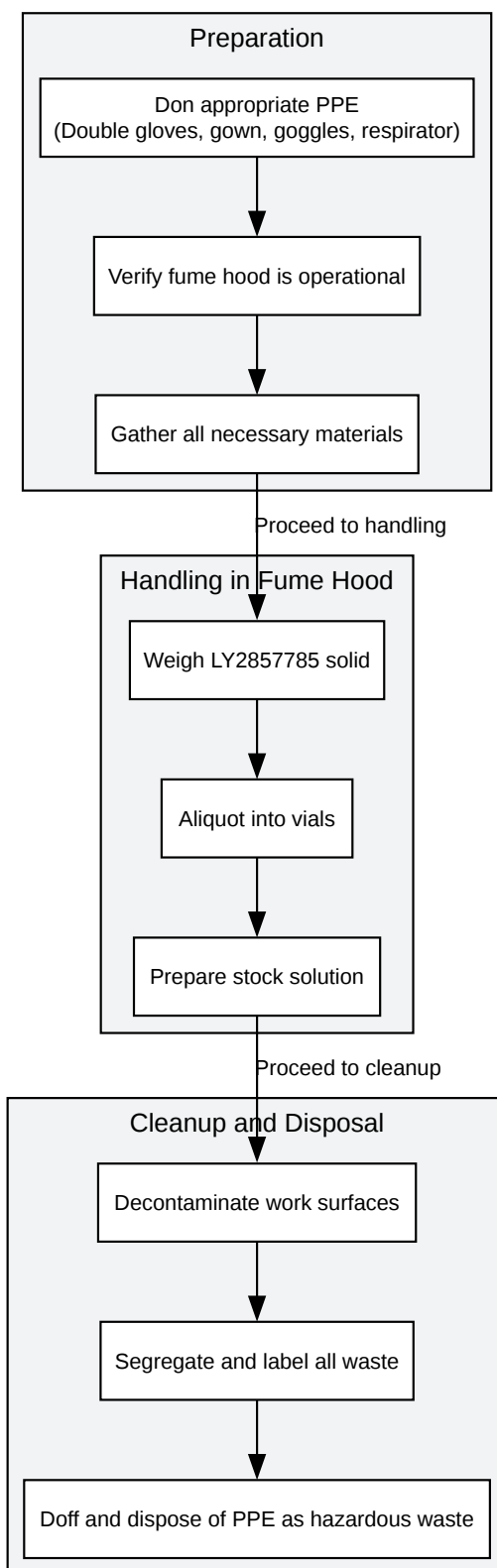
Disposal Plan

All waste containing **LY2857785**, including the pure compound, solutions, contaminated labware, and PPE, must be treated as hazardous waste.

- Waste Segregation: Do not mix **LY2857785** waste with other waste streams.[\[12\]](#)
- Solid Waste: Collect in a designated, labeled, and sealed container. This includes contaminated gloves, bench paper, and vials.
- Liquid Waste: Collect in a designated, labeled, and sealed solvent-resistant container.
- Sharps: Any sharps, such as needles or pipette tips, contaminated with **LY2857785** must be disposed of in a designated, puncture-proof sharps container that is clearly labeled as hazardous chemical waste.[\[13\]](#)
- Empty Containers: The original container should be treated as hazardous waste unless it has been triple-rinsed with an appropriate solvent. The rinsate must be collected as hazardous liquid waste.[\[13\]](#)
- Final Disposal: All hazardous waste must be disposed of through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[\[13\]](#)

Visual Guidance

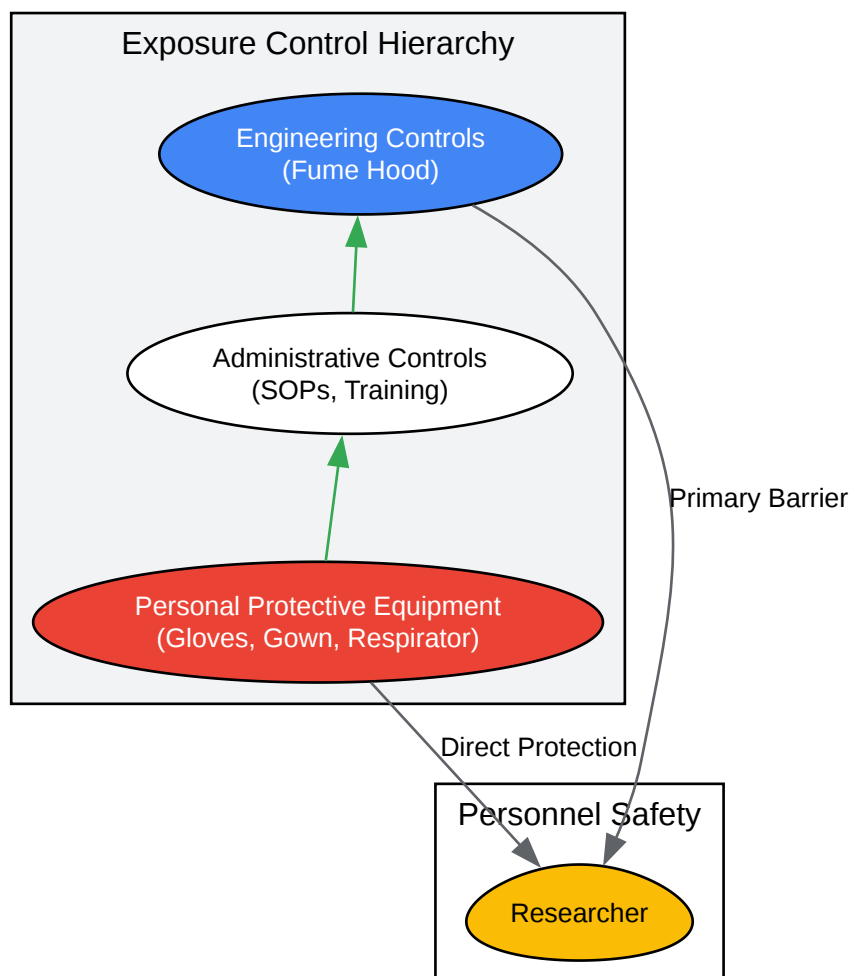
Experimental Workflow: Safe Handling of **LY2857785** Solid



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Caption: Workflow for the safe handling of solid **LY2857785**.

Logical Relationship: PPE and Engineering Controls



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